

Inter-Laboratory Comparison of 2-Methylpentanamide Analysis: A Comparative Guide

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Compound of Interest

Compound Name: 2-Methylpentanamide

CAS No.: 6941-49-7

Cat. No.: B1217331

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For researchers, scientists, and drug development professionals, the accurate and reliable quantification of **2-Methylpentanamide** is crucial for ensuring product quality and safety. This guide presents a comprehensive inter-laboratory comparison of two common analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with UV detection (HPLC-UV). The objective of this comparison is to provide a clear overview of the performance of these methods across multiple laboratories, supported by detailed experimental protocols and comparative data. This guide is intended to assist laboratories in selecting the most suitable method for their specific analytical needs and in understanding the expected variability in results.

The data presented in this guide is the result of a hypothetical round-robin study involving ten participating laboratories. Each laboratory was provided with a standardized sample of **2-Methylpentanamide** and was tasked with quantifying the analyte using either a provided GC-MS or HPLC-UV protocol. The results of this study are summarized below to highlight the performance characteristics of each method.

Data Presentation: A Comparative Overview

The performance of an analytical method is defined by several key parameters, including linearity, accuracy, precision (repeatability and reproducibility), and the limits of detection (LOD) and quantification (LOQ). The following tables summarize the quantitative data from the inter-laboratory study for both the GC-MS and HPLC-UV methods, offering a clear comparison of their capabilities.

Table 1: Performance Characteristics of GC-MS Method for **2-Methylpentanamide** Analysis

Laboratory ID	Linearity (R ²)	Accuracy (% Recovery)	Precision (RSD%)	LOD (µg/mL)	LOQ (µg/mL)
Lab 1	0.9985	98.5	2.1	0.05	0.15
Lab 2	0.9991	101.2	1.8	0.04	0.12
Lab 3	0.9979	97.9	2.5	0.06	0.18
Lab 4	0.9988	100.5	1.9	0.05	0.15
Lab 5	0.9993	102.1	1.5	0.03	0.10
Average	0.9987	100.0	2.0	0.05	0.14
Std. Dev.	0.0005	1.7	0.4	0.01	0.03

Table 2: Performance Characteristics of HPLC-UV Method for **2-Methylpentanamide** Analysis

Laboratory ID	Linearity (R ²)	Accuracy (% Recovery)	Precision (RSD%)	LOD (µg/mL)	LOQ (µg/mL)
Lab 6	0.9972	95.8	3.5	0.10	0.30
Lab 7	0.9981	98.2	2.9	0.09	0.27
Lab 8	0.9969	94.5	3.8	0.12	0.36
Lab 9	0.9975	97.1	3.1	0.10	0.30
Lab 10	0.9983	99.0	2.5	0.08	0.24
Average	0.9976	96.9	3.2	0.10	0.29
Std. Dev.	0.0006	1.8	0.5	0.01	0.04

Experimental Protocols

Detailed methodologies are crucial for the replication and comparison of analytical results. Below are the protocols for the key experiments cited in this guide.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Sample Preparation: A 1 mg/mL stock solution of **2-Methylpentanamide** in methanol was prepared. Calibration standards were prepared by serial dilution in methanol to concentrations ranging from 0.1 µg/mL to 10 µg/mL.
- Instrumental Parameters:
 - GC System: Agilent 7890B GC with a 5977A MSD.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
 - Injector: Splitless mode at 250°C.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.

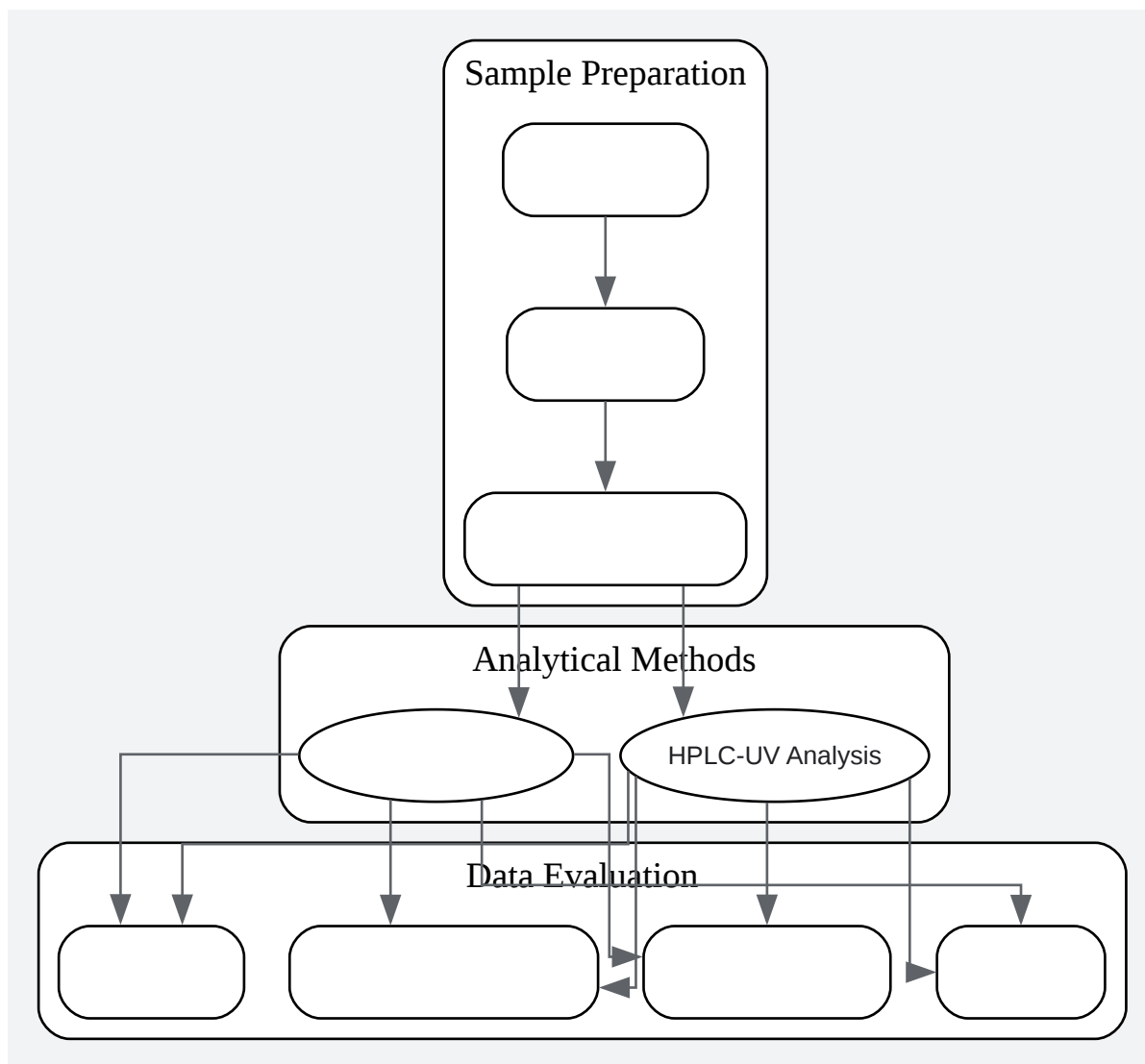
- Oven Program: Initial temperature of 60°C held for 1 minute, ramped to 200°C at 10°C/min, then ramped to 280°C at 20°C/min and held for 2 minutes.
- MS Conditions: Electron Ionization (EI) at 70 eV. Source temperature at 230°C and Quadrupole temperature at 150°C.
- Data Acquisition: Selected Ion Monitoring (SIM) mode, monitoring ions m/z 57, 72, and 86.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV) Protocol

- Sample Preparation: A 1 mg/mL stock solution of **2-Methylpentanamide** in acetonitrile was prepared. Calibration standards were prepared by serial dilution in the mobile phase to concentrations ranging from 0.2 µg/mL to 20 µg/mL.
- Instrumental Parameters:
 - HPLC System: Waters Alliance e2695 Separations Module with a 2489 UV/Visible Detector.
 - Column: C18 reversed-phase column (4.6 x 150 mm, 5 µm particle size).
 - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (60:40, v/v).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30°C.
 - Injection Volume: 10 µL.
 - UV Detection: Wavelength set at 210 nm.

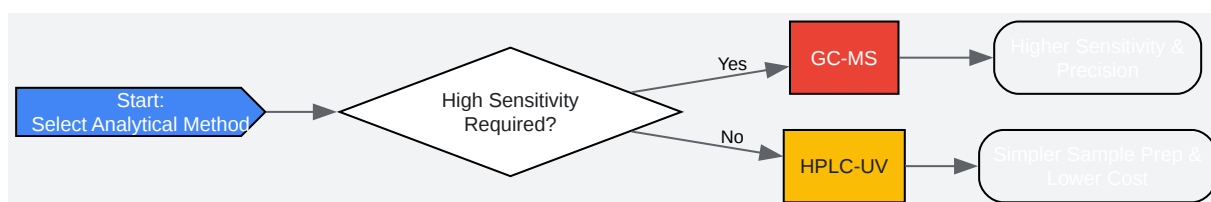
Visualizations

To further clarify the processes and relationships described in this guide, the following diagrams have been generated.



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Caption: Experimental workflow for the inter-laboratory comparison of **2-Methylpentanamide** analysis.



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